

Unveiling 6-Epiharpagide: A Technical Guide to Its Natural Sources and Isolation

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Compound of Interest

Compound Name: 6-Epiharpagide

Cat. No.: B1162097

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This technical guide provides an in-depth overview of **6-Epiharpagide**, an iridoid glycoside with potential therapeutic applications. Tailored for researchers, scientists, and drug development professionals, this document details the natural origins of **6-Epiharpagide**, comprehensive protocols for its extraction and isolation, and an exploration of its biological activities, with a focus on its anti-inflammatory and antioxidant properties.

Natural Sources of 6-Epiharpagide

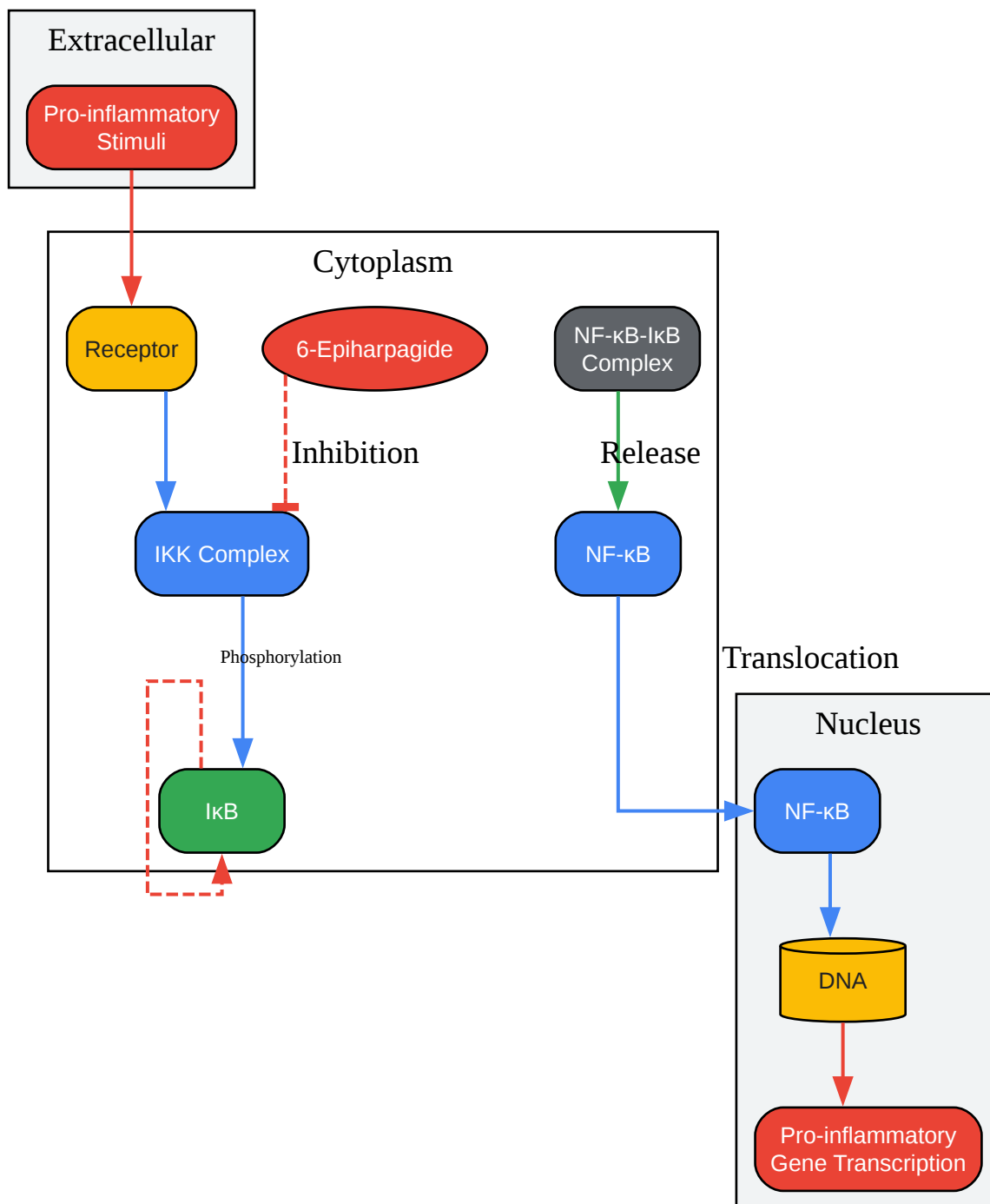
6-Epiharpagide has been identified as a constituent of at least two plant species:

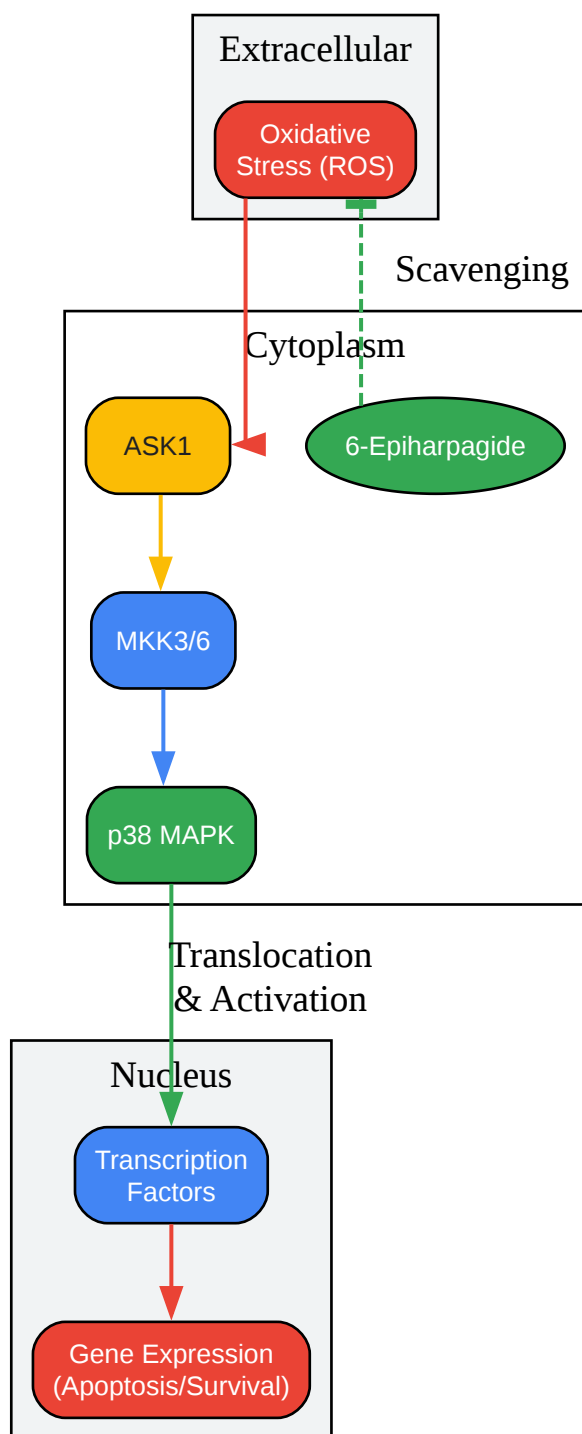
- *Ajuga reptans* L.: A member of the Lamiaceae family, commonly known as bugleweed, this plant is a significant source of various iridoid glycosides, including **6-Epiharpagide**.^{[1][2]}
- *Scrophularia ningpoensis* Hemsl.: Belonging to the Scrophulariaceae family, the roots of this plant, a staple in traditional Chinese medicine, have been found to contain **6-Epiharpagide**.

Extraction and Isolation of 6-Epiharpagide: A Methodological Overview

The isolation of **6-Epiharpagide** from its natural sources involves a multi-step process encompassing extraction, fractionation, and purification. The general workflow is outlined below, with specific examples from the literature.

General Experimental Workflow





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References

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- 2. A Comprehensive Review on MAPK: A Promising Therapeutic Target in Cancer - PMC [pmc.ncbi.nlm.nih.gov]
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